

Spectroscopic Analysis of 1-Nonadecene: A Technical Guide

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Compound of Interest

Compound Name: 1-Nonadecene

CAS No.: 27400-77-7

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This technical guide provides an in-depth overview of the spectroscopic data for **1-nonadecene**, a long-chain aliphatic alkene. The document details its characteristic signatures in Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS), offering a valuable resource for its identification, characterization, and quality control in research and development settings.

Introduction to 1-Nonadecene

1-Nonadecene (C₁₉H₃₈) is an unsaturated hydrocarbon with a terminal double bond.^{[1][2]} Its chemical structure consists of a nineteen-carbon chain with a double bond between the first and second carbon atoms.^[2] Understanding its spectroscopic properties is crucial for researchers working with this compound in various applications, including its use as a chemical intermediate and in the study of long-chain hydrocarbons.

Spectroscopic Data

The following sections present the key spectroscopic data for **1-nonadecene** in a structured tabular format for ease of reference and comparison.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. For **1-nonadecene**, both ^1H and ^{13}C NMR provide distinct signals corresponding to the different chemical environments of the protons and carbon atoms.

Table 1: ^1H NMR Spectroscopic Data for **1-Nonadecene**[\[3\]](#)[\[4\]](#)[\[5\]](#)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~5.8	m	1H	-CH=CH ₂
~4.9	m	2H	-CH=CH ₂
~2.0	m	2H	-CH ₂ -CH=CH ₂
~1.2-1.4	m	30H	-(CH ₂) ₁₅ -
~0.9	t	3H	-CH ₃

Solvent: CDCl₃, Reference: TMS[\[5\]](#)[\[6\]](#)

Table 2: ^{13}C NMR Spectroscopic Data for **1-Nonadecene**[\[4\]](#)[\[6\]](#)[\[7\]](#)

Chemical Shift (δ) ppm	Assignment
~139.2	-CH=CH ₂
~114.1	-CH=CH ₂
~33.9	-CH ₂ -CH=CH ₂
~31.9	-(CH ₂) _n -
~29.7	-(CH ₂) _n -
~29.4	-(CH ₂) _n -
~29.2	-(CH ₂) _n -
~22.7	-CH ₂ -CH ₃
~14.1	-CH ₃

Solvent: CDCl₃, Reference: TMS[6][8]

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule. The IR spectrum of **1-nonadecene** is characterized by absorption bands corresponding to its alkene and alkane moieties.

Table 3: IR Spectroscopic Data for **1-Nonadecene**[3][4]

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3079	Medium	=C-H stretch (alkene)
~2925, ~2854	Strong	C-H stretch (alkane)
~1641	Medium	C=C stretch (alkene)
~1465	Medium	C-H bend (alkane)
~991, ~909	Strong	=C-H bend (out-of-plane, alkene)

Sample preparation: Liquid film[3][4]

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **1-nonadecene**, electron ionization (EI) leads to the formation of a molecular ion and characteristic fragment ions.

Table 4: Mass Spectrometry Data for **1-Nonadecene**[1][9][10]

m/z	Relative Intensity	Assignment
266	Moderate	$[M]^+$ (Molecular Ion)
Various	High	$[C_nH_{2n}]^+$, $[C_nH_{2n-1}]^+$ fragments

Ionization method: Electron Ionization (EI)[1][9]

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data presented above. Specific instrument parameters may vary.

NMR Spectroscopy

A sample of **1-nonadecene** is dissolved in a deuterated solvent, typically chloroform-d ($CDCl_3$), containing a small amount of tetramethylsilane (TMS) as an internal standard.[5][6] The solution is then placed in an NMR tube. 1H and ^{13}C NMR spectra are acquired on a high-resolution NMR spectrometer.[11] For 1H NMR, standard pulse sequences are used. For ^{13}C NMR, proton-decoupled spectra are typically obtained to simplify the spectrum to single lines for each unique carbon atom.[12]

Infrared (IR) Spectroscopy

A drop of neat **1-nonadecene** is placed between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates to form a thin liquid film.[4] The salt plates are then mounted in the sample holder of an FTIR spectrometer. The spectrum is recorded by passing a beam of

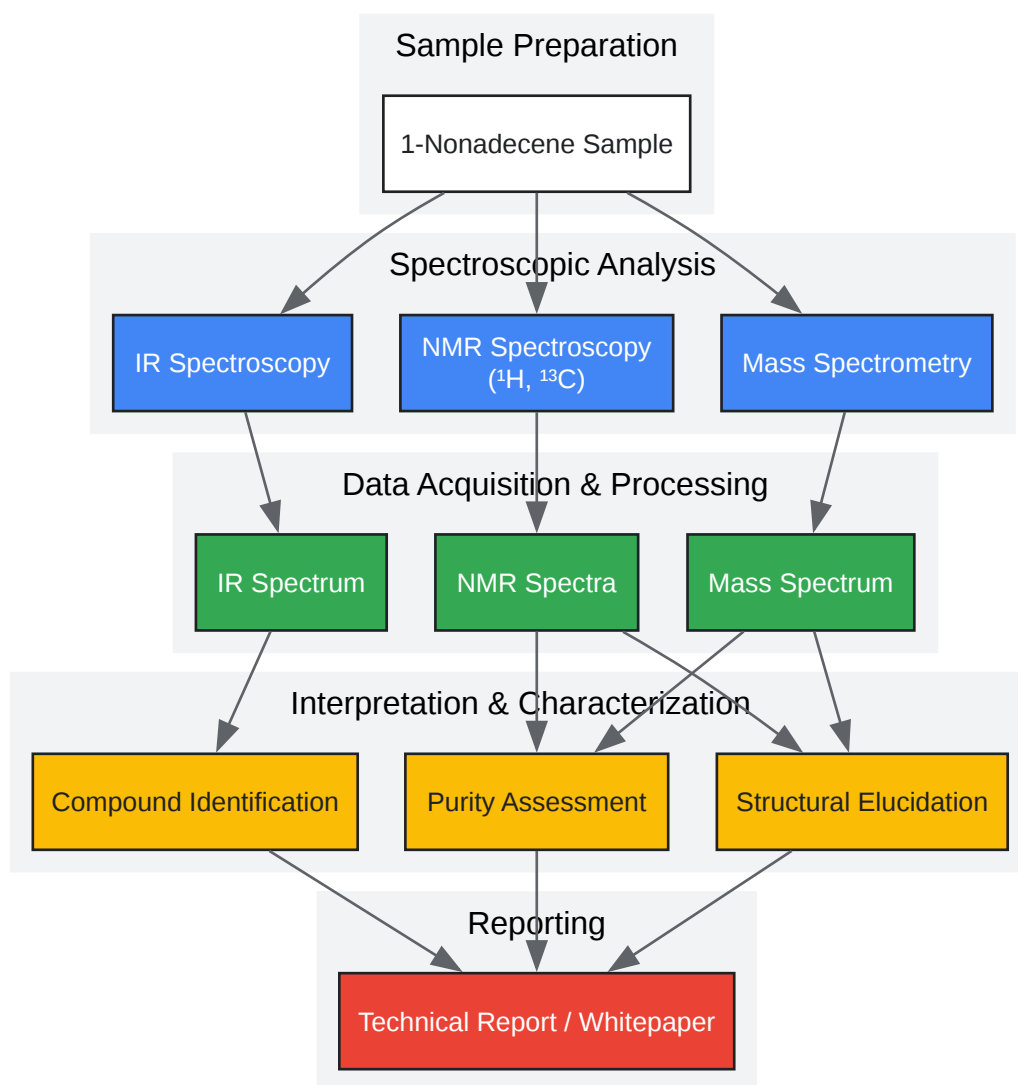
infrared radiation through the sample and measuring the absorption at different wavenumbers. [13] A background spectrum of the clean salt plates is typically recorded and subtracted from the sample spectrum.

Mass Spectrometry

A dilute solution of **1-nonadecene** in a volatile organic solvent is introduced into the mass spectrometer, often via a gas chromatograph (GC-MS) for sample purification and introduction. [10] In the ion source, the sample is vaporized and bombarded with a high-energy electron beam (typically 70 eV) to induce ionization, forming the molecular ion and various fragment ions. [14] These ions are then accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer. [14][15] The detector measures the abundance of each ion, resulting in the mass spectrum. [14]

Workflow for Spectroscopic Analysis

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **1-nonadecene**.



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Caption: Workflow for the spectroscopic analysis of **1-Nonadecene**.

This comprehensive guide provides essential spectroscopic data and methodologies for **1-nonadecene**, serving as a foundational resource for its application in scientific research and development.

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References

- [1. 1-Nonadecene \[webbook.nist.gov\]](#)
- [2. 1-Nonadecene | C₁₉H₃₈ | CID 29075 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. 1-NONADECENE\(18435-45-5\) 1H NMR \[m.chemicalbook.com\]](#)
- [4. Page loading... \[guidechem.com\]](#)
- [5. spectrabase.com \[spectrabase.com\]](#)
- [6. spectrabase.com \[spectrabase.com\]](#)
- [7. 1-NONADECENE\(18435-45-5\) 13C NMR spectrum \[chemicalbook.com\]](#)
- [8. dev.spectrabase.com \[dev.spectrabase.com\]](#)
- [9. 1-Nonadecene \[webbook.nist.gov\]](#)
- [10. spectrabase.com \[spectrabase.com\]](#)
- [11. ekwan.github.io \[ekwan.github.io\]](#)
- [12. nmr.chem.ox.ac.uk \[nmr.chem.ox.ac.uk\]](#)
- [13. webassign.net \[webassign.net\]](#)
- [14. Mass Spectrometry \[www2.chemistry.msu.edu\]](#)
- [15. The Mass Spectrometry Experiment \[sites.science.oregonstate.edu\]](#)
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